

# Essential Safety and Operational Guide for 1-Methyltetrahydropyrimidin-2(1H)-one

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Methyltetrahydropyrimidin-2(1H)-one

Cat. No.: B050769

[Get Quote](#)

This guide provides immediate safety, handling, and disposal protocols for **1-Methyltetrahydropyrimidin-2(1H)-one**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

## Hazard Identification and Personal Protective Equipment (PPE)

**1-Methyltetrahydropyrimidin-2(1H)-one** is classified as harmful if swallowed and causes serious eye damage.[1][2][3] Some sources also indicate that it may cause skin and respiratory irritation and is suspected of damaging fertility.[4] Therefore, stringent adherence to PPE protocols is mandatory.

Table 1: Required Personal Protective Equipment (PPE)

Protection Type	Specific Requirement
Eye/Face	Wear chemical safety goggles and a face shield. [1][2][3][5][6]
Hand	Wear chemical-resistant gloves (e.g., Nitrile rubber).[2] Gloves must be inspected before use and disposed of properly after handling.[4]
Body	Wear a lab coat or other protective clothing to prevent skin contact.[2][3][7]
Respiratory	Use in a well-ventilated area.[1][2][6][7] If ventilation is inadequate, use a NIOSH-approved respirator.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **1-Methyltetrahydropyrimidin-2(1H)-one** and a closely related compound, 1,3-Dimethyl-3,4,5,6-tetrahydro-2(1H)-pyrimidinone, for reference.

Table 2: Physicochemical and Toxicological Data

Property	Value	Source
Molecular Formula	C5H10N2O	[8][9][10]
Molecular Weight	114.15 g/mol	[8][9][10]
Appearance	Light yellow liquid	[2]
Odor	Odorless	[2]
Boiling Point	246 °C / 474.8 °F	[2]
Melting Point	-20 °C / -4 °F	[2]
Flash Point	121 °C / 249.8 °F	[2]
Density	0.86 g/cm3 (at 25 °C)	[5]
GHS Hazard Statements	H302 (Harmful if swallowed), H318 (Causes serious eye damage), H361 (Suspected of damaging fertility), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[1][2][3][4][5][6][8]

## Operational and Disposal Plans

A systematic approach to handling and disposal is crucial to minimize risks. The following step-by-step plans provide clear, actionable guidance.

## Experimental Workflow: Step-by-Step Handling Protocol

- Preparation:
  - Ensure a well-ventilated workspace, preferably a chemical fume hood.[6][7]
  - Verify that an eyewash station and safety shower are readily accessible.[2]
  - Don all required PPE as specified in Table 1.

- Handling:
  - Avoid direct contact with the chemical.[\[1\]](#)[\[7\]](#)
  - Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[2\]](#)[\[4\]](#)
  - Wash hands thoroughly after handling the substance.[\[1\]](#)[\[4\]](#)
  - Keep the container tightly closed when not in use.[\[2\]](#)[\[5\]](#)
- In Case of Exposure:
  - Eyes: Immediately rinse with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[3\]](#)
  - Skin: Remove contaminated clothing and rinse the affected area with plenty of water.[\[1\]](#)[\[4\]](#)
  - Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor immediately.[\[1\]](#)[\[2\]](#)[\[3\]](#)
  - Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[\[2\]](#)[\[4\]](#)

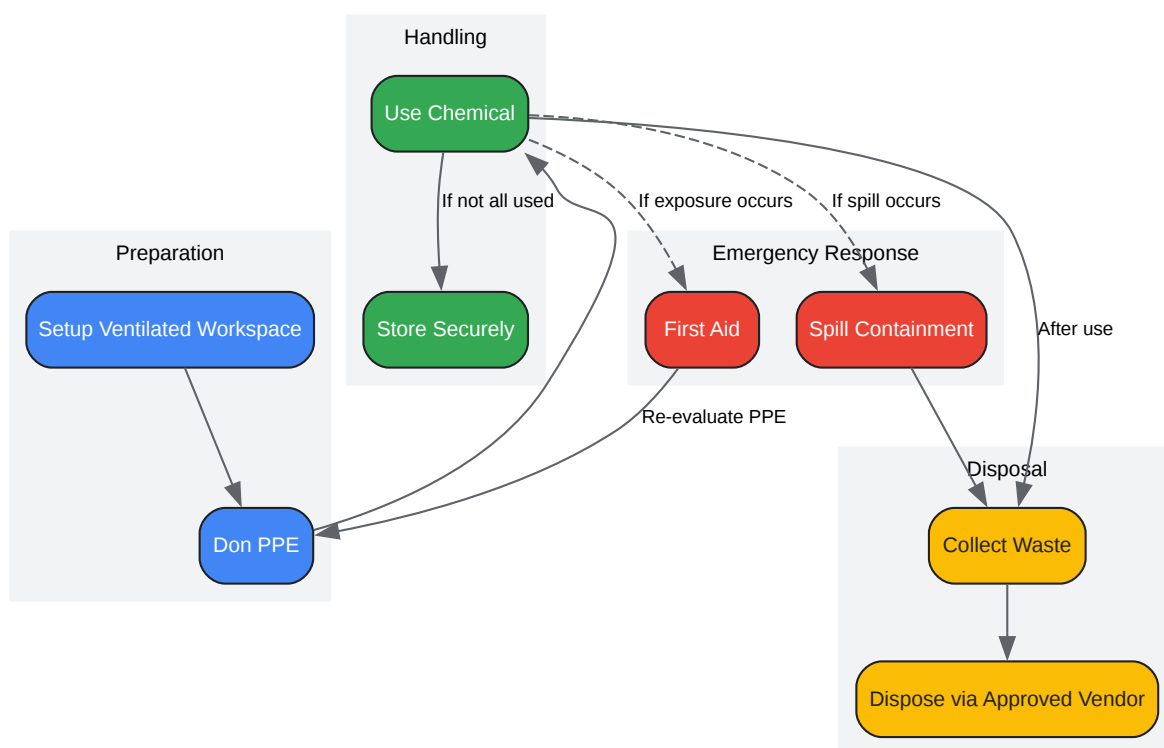
## Disposal Plan: Step-by-Step Procedure

- Waste Collection:
  - Collect all waste containing **1-Methyltetrahydropyrimidin-2(1H)-one** in a designated, properly labeled, and sealed container.
  - Do not mix with other waste streams unless compatible.
- Container Decontamination:
  - For empty containers, the first rinse with a suitable solvent must be collected and disposed of as hazardous waste.[\[11\]](#)
  - If the chemical is highly toxic, the first three rinses must be collected as hazardous waste.[\[11\]](#)

- After thorough rinsing and air-drying, the container can be disposed of according to institutional guidelines.
- Final Disposal:
  - Dispose of the chemical waste and contaminated materials through an approved hazardous waste disposal facility.<sup>[1][2]</sup>
  - Follow all local, state, and federal regulations for hazardous waste disposal.

## Visual Workflow for Handling 1-Methyltetrahydropyrimidin-2(1H)-one

The following diagram illustrates the logical flow of operations for safely handling this chemical.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **1-Methyltetrahydropyrimidin-2(1H)-one**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. WERCS Studio - Application Error [assets.thermofisher.com]
- 3. fishersci.fr [fishersci.fr]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. static.cymitquimica.com [static.cymitquimica.com]
- 7. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 8. 10166-54-8|1-Methyltetrahydropyrimidin-2(1H)-one|BLD Pharm [bldpharm.com]
- 9. scbt.com [scbt.com]
- 10. CAS 10166-54-8 | 1-Methyltetrahydropyrimidin-2(1H)-one - Synblock [synblock.com]
- 11. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 1-Methyltetrahydropyrimidin-2(1H)-one]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b050769#personal-protective-equipment-for-handling-1-methyltetrahydropyrimidin-2-1h-one>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)